

An In-depth Technical Guide to 3,4-Dimethylheptane: Chemical Properties and Structure

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Compound of Interest

Compound Name: 3,4-Dimethylheptane

Cat. No.: B1583063

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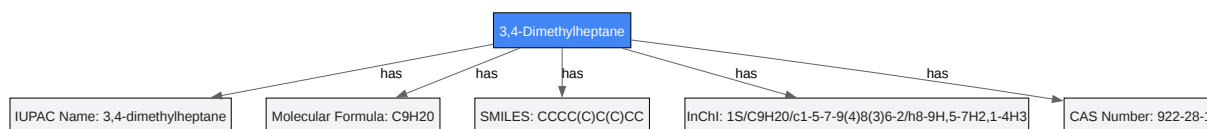
Abstract

3,4-Dimethylheptane, a branched alkane with the chemical formula C_9H_{20} , is a colorless liquid with applications as a solvent and as a component in fuels and lubricants.[1] This technical guide provides a comprehensive overview of its chemical and physical properties, structural information, spectroscopic data, and safety considerations. All quantitative data is presented in structured tables for ease of reference. Furthermore, this document includes a visualization of its structural representation.

Chemical Structure and Identification

3,4-Dimethylheptane is a saturated hydrocarbon featuring a seven-carbon heptane backbone with two methyl group substituents at the third and fourth carbon positions.[1] This branched structure influences its physical and chemical properties.[1] The molecule exists as stereoisomers due to the two chiral centers at carbons 3 and 4.[2][3]

A logical representation of the identifiers for **3,4-Dimethylheptane** is provided below.



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Figure 1: Chemical Identifiers for **3,4-Dimethylheptane**.

Identifier	Value	Source
IUPAC Name	3,4-dimethylheptane	[4]
Molecular Formula	C9H20	[4][5]
Canonical SMILES	CCCC(C)C(C)CC	[4]
InChI	InChI=1S/C9H20/c1-5-7-9(4)8(3)6-2/h8-9H,5-7H2,1-4H3	[4]
InChIKey	MAKRYGRRIKSDES-UHFFFAOYSA-N	[4]
CAS Number	922-28-1	[4]

Physicochemical Properties

3,4-Dimethylheptane is a colorless, clear liquid at room temperature.[5][6] It is a nonpolar compound, which dictates its solubility characteristics.[1]

Property	Value	Unit	Source
Molecular Weight	128.26	g/mol	[5]
Boiling Point	140.6	°C	[4]
Melting Point	-102.89	°C	[5]
Density	0.731	g/cm ³	[7]
Flash Point	60	°C	[5]
Vapor Pressure	7.57	mmHg at 25°C	[5]
Refractive Index	1.4090-1.4120	[5]	
Solubility	Insoluble in water; Soluble in ether, benzene, acetone, and other nonpolar organic solvents. [1][5]		

Spectroscopic Data

Spectroscopic data is crucial for the identification and structural elucidation of **3,4-Dimethylheptane**.

Mass Spectrometry

The mass spectrum of **3,4-Dimethylheptane** shows characteristic fragmentation patterns for branched alkanes. The most abundant peaks (m/z) are observed at 43, 57, and 70.[4]

Infrared (IR) Spectroscopy

The IR spectrum of **3,4-Dimethylheptane** exhibits characteristic C-H stretching and bending vibrations of an alkane. The data is typically acquired using a capillary cell with the neat liquid.
[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

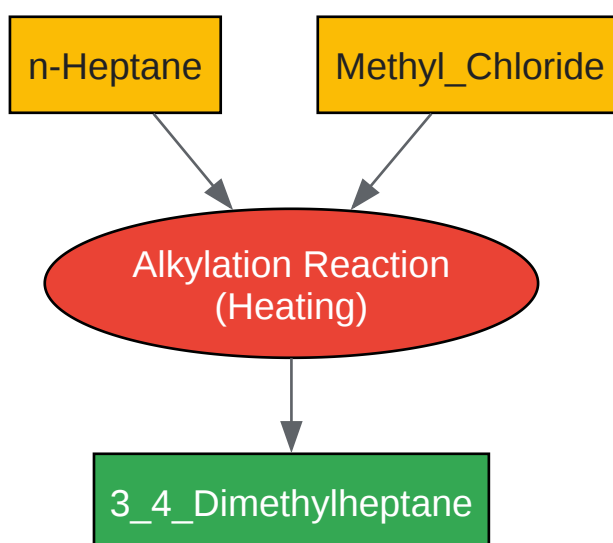
Both ^1H and ^{13}C NMR spectra are available for **3,4-Dimethylheptane**.^[8] The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule.^{[4][8]}

Synthesis and Reactivity

Synthesis

3,4-Dimethylheptane is typically prepared through the alkylation of alkanes.^[5] For instance, it can be synthesized by the reaction of n-heptane with a methylating agent like methyl chloride or methyl bromide under appropriate heating conditions.^[5]

A simplified workflow for a potential synthesis route is outlined below.



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Figure 2: Simplified Synthesis Workflow.

Reactivity

As a saturated alkane, **3,4-Dimethylheptane** is relatively inert. It undergoes typical alkane reactions such as combustion and free-radical halogenation. It is a flammable liquid and should be handled with care.^[5]

Safety and Handling

Hazard Identification

3,4-Dimethylheptane is a flammable liquid and vapor.[4] It can cause skin irritation and may be fatal if swallowed and enters the airways due to aspiration hazard.[4] It may also cause serious eye irritation.[4] Inhalation may lead to acute solvent syndrome, and it is considered a neurotoxin.[9]

Precautionary Measures

When handling **3,4-Dimethylheptane**, appropriate personal protective equipment, including protective gloves, clothing, and eye/face protection, should be worn.[10] The container should be kept tightly closed in a well-ventilated place and stored locked up.[10] It is crucial to keep it away from heat, sparks, open flames, and hot surfaces.[10] In case of fire, appropriate extinguishing media should be used.[10] If the substance comes into contact with skin or hair, contaminated clothing should be removed immediately, and the skin should be rinsed with water.[10]

Conclusion

This technical guide has summarized the core chemical properties and structural aspects of **3,4-Dimethylheptane**. The provided data, presented in clear tables and a structural diagram, offers a valuable resource for researchers, scientists, and professionals in drug development. The information on its synthesis, reactivity, and safety is essential for its appropriate handling and application in a laboratory or industrial setting.

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